

# 4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid safety and handling

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## Compound of Interest

**Compound Name:** 4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid

**Cat. No.:** B1297098

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An In-depth Technical Guide to the Safety and Handling of **4-Chloro-1-methyl-1H-pyrazole-3-carboxylic Acid**

## Introduction

**4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid** (CAS No: 84547-85-3) is a heterocyclic organic compound utilized as a pesticide intermediate.[\[1\]](#) Given its application in research and development settings, a thorough understanding of its safety profile and proper handling procedures is critical for the protection of laboratory personnel and the environment. This guide provides a comprehensive overview of the known hazards, safety precautions, and emergency response protocols associated with this chemical, compiled from various safety data sheets and chemical information sources. It is intended for an audience of researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical and Physical Properties

This compound is a white solid at room temperature.[\[1\]](#) Its key physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	84547-85-3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C5H5CIN2O2	<a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	160.56 g/mol	<a href="#">[1]</a>
Appearance	White solid	<a href="#">[1]</a>
Melting Point	219-221 °C	<a href="#">[1]</a>
Boiling Point	327.0 ± 22.0 °C (Predicted)	<a href="#">[1]</a>
Density	1.56 ± 0.1 g/cm³ (Predicted)	<a href="#">[1]</a>
Flash Point	151.6 °C	<a href="#">[1]</a>
Vapor Pressure	8.41E-05 mmHg at 25°C	<a href="#">[1]</a>

## Hazard Identification and Classification

This chemical is classified as hazardous. The primary routes of exposure are inhalation, skin contact, and eye contact. It is categorized as a skin, eye, and respiratory irritant.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Classification	Hazard Statement	GHS Pictogram
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07 (Exclamation Mark) <a href="#">[5]</a>
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation	GHS07 (Exclamation Mark) <a href="#">[3]</a> <a href="#">[5]</a>
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	GHS07 (Exclamation Mark) <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

Signal Word: Warning[\[3\]](#)[\[5\]](#)

Precautionary Statements (Selected):

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
P264	Wash skin thoroughly after handling. <a href="#">[3]</a>
P271	Use only outdoors or in a well-ventilated area. <a href="#">[3]</a>
P280	Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
P302+P352	IF ON SKIN: Wash with plenty of soap and water. <a href="#">[3]</a>
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. <a href="#">[3]</a> <a href="#">[4]</a>
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[3]</a> <a href="#">[4]</a>
P405	Store locked up. <a href="#">[3]</a> <a href="#">[4]</a>
P501	Dispose of contents/container to an approved waste disposal plant. <a href="#">[3]</a> <a href="#">[4]</a>

## First Aid Measures

Immediate medical attention is recommended in case of exposure. General advice is to show the safety data sheet to the attending physician.[\[2\]](#)

Exposure Route	Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. <a href="#">[3]</a> <a href="#">[5]</a> Seek medical attention if you feel unwell. <a href="#">[3]</a> <a href="#">[7]</a>
Skin Contact	Immediately remove all contaminated clothing. <a href="#">[3]</a> Wash the affected area with plenty of soap and water for at least 15 minutes. <a href="#">[3]</a> <a href="#">[5]</a> If skin irritation occurs, get medical advice. <a href="#">[3]</a> <a href="#">[7]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. <a href="#">[3]</a> <a href="#">[5]</a> Remove contact lenses if present and easy to do. <a href="#">[3]</a> Continue rinsing and consult a physician. <a href="#">[2]</a> <a href="#">[6]</a>
Ingestion	Rinse mouth with water. <a href="#">[2]</a> Do NOT induce vomiting. <a href="#">[4]</a> Never give anything by mouth to an unconscious person. <a href="#">[2]</a> Call a physician or poison control center. <a href="#">[5]</a>

## Safe Handling and Storage Protocols

### 4.1 Experimental Protocol for Safe Handling

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[\[8\]](#) All personnel must be trained on the hazards and safe handling procedures for this compound.
- Engineering Controls: Handle the compound only in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[9\]](#) Use a local exhaust ventilation system to prevent the dispersion of dust.[\[7\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 5.0.
- Handling: Avoid contact with skin, eyes, and clothing.[\[7\]](#)[\[10\]](#) Avoid breathing dust.[\[11\]](#) Prevent dust formation during handling.[\[12\]](#)

- Hygiene: Do not eat, drink, or smoke in the work area.[4][9] Wash hands and face thoroughly after handling the material and before breaks.[6][7]
- End of Use: Securely close the container after use. Decontaminate work surfaces and equipment. Remove and wash contaminated clothing before reuse.[4]

#### 4.2 Storage Conditions

- Store in a tightly closed container.[3][10]
- Keep in a cool, dry, and well-ventilated area.[4][10]
- Store locked up.[3][4]
- Keep away from incompatible substances such as strong oxidizing agents.[8]

## Exposure Controls and Personal Protective Equipment

Engineering controls, such as local exhaust ventilation and safety showers, should be in place. [7][8]

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles conforming to EN166 (EU) or NIOSH (US) standards.[7][8] A face shield may also be necessary.[7]
Skin Protection	Wear protective gloves that are resistant to the chemical.[7][12] Use proper glove removal technique to avoid skin contact.[12] Wear a protective suit or lab coat to cover all skin.[4][7]
Respiratory Protection	If dust is generated and ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved particulate respirator (e.g., N95 or P1).[8][11][12]

# Accidental Release Measures

## 6.1 Protocol for Spill Cleanup

- Evacuate: Evacuate non-essential personnel from the spill area.[12]
- Ventilate: Ensure adequate ventilation of the area.
- PPE: Wear appropriate personal protective equipment, including respiratory protection, gloves, and eye protection.[12]
- Containment: Prevent the spill from entering drains, waterways, or soil.[3][7]
- Cleanup: Carefully sweep up or vacuum the spilled solid material, avoiding dust generation. [12] Place the material into a suitable, closed, and labeled container for disposal.[3][12]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.[3] Refer to Section 9.0 for more details.

# Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10][11][12]
- Specific Hazards: During a fire, hazardous decomposition products may be formed, including carbon oxides (CO, CO2), nitrogen oxides (NOx), and hydrogen chloride gas.[8][10][12]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[10][12]

# Toxicological Information

The toxicological properties of **4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid** have not been thoroughly investigated.[5][11] The available information is based on its classification as an irritant. No data is available regarding carcinogenicity, mutagenicity, or reproductive toxicity. [11]

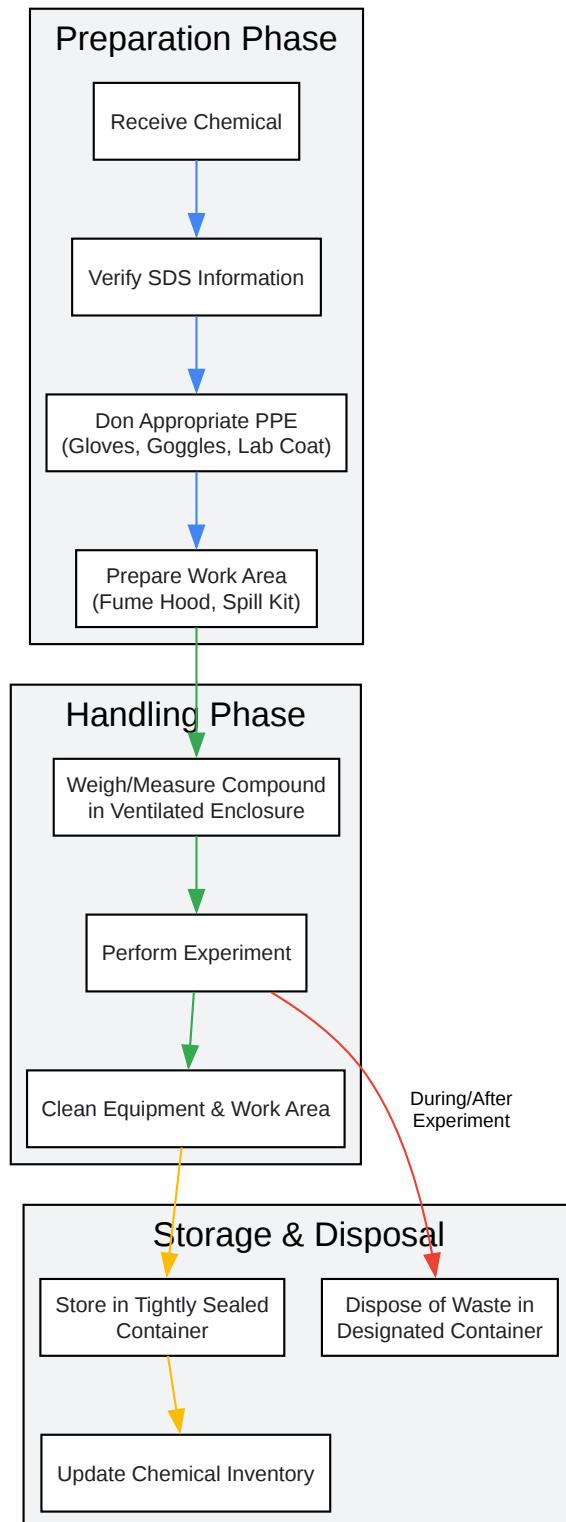
## Disposal Considerations

Dispose of this chemical and its container at an approved waste disposal plant.[\[3\]](#)[\[4\]](#) Disposal must be in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains or waterways.[\[11\]](#) Contaminated packaging should be disposed of in the same manner as the product.[\[6\]](#)

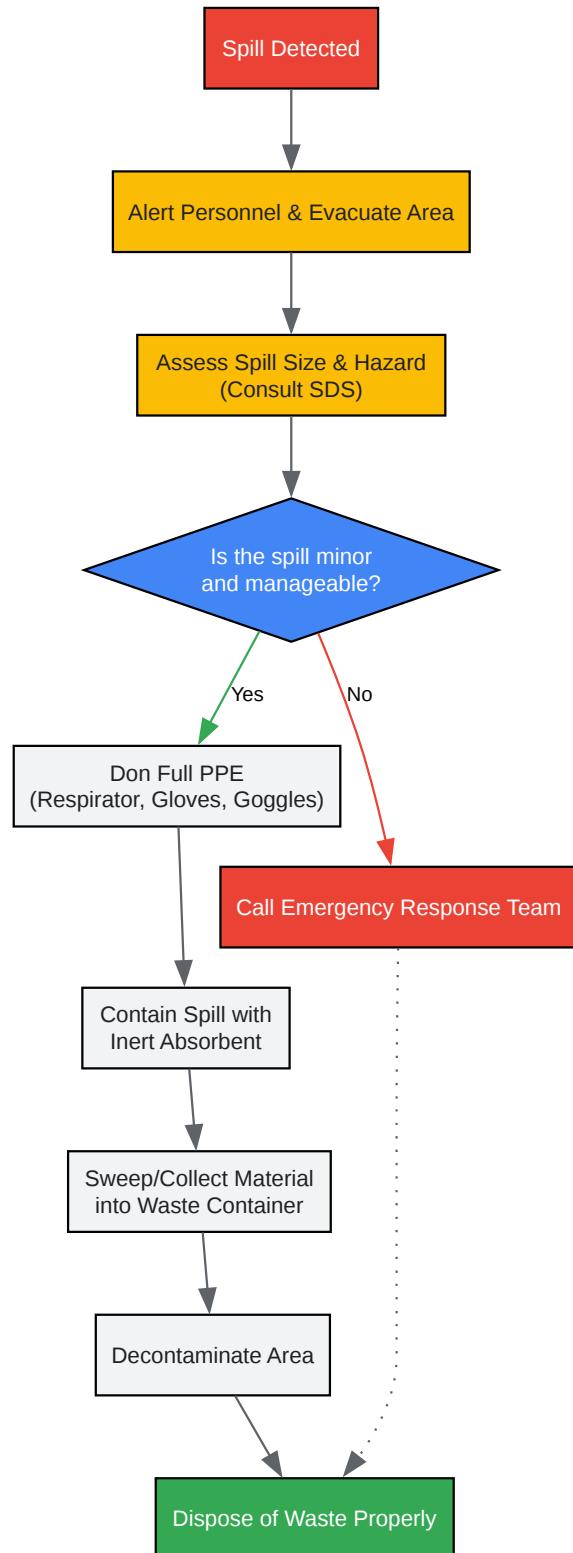
## Workflow and Process Diagrams

The following diagrams illustrate key safety and handling workflows.

## Safe Handling Workflow for Chemical Compounds



## Emergency Response: Chemical Spill

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